

# Unraveling "KC02": A Case of Ambiguous Identity in Scientific Literature

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: KC02

Cat. No.: B1191989

[Get Quote](#)

Efforts to generate detailed application notes and protocols for "**KC02** treatment concentration for in vitro studies" have been halted due to the absence of any identifiable scientific compound or treatment with this designation in publicly available research. Extensive searches across scientific databases and the broader web have failed to yield information on a substance referred to as "**KC02**" in the context of in vitro research, drug development, or cell signaling.

Initial investigations into the query "**KC02**" revealed a variety of unrelated entities, highlighting a significant ambiguity in the provided topic. Search results predominantly pointed to:

- **Caco-2 Cells:** A human colon adenocarcinoma cell line widely used as a model for the intestinal barrier in in vitro permeability studies. It is plausible that "**KC02**" was a typographical error for "Caco-2".
- **KAI2 (KARRIKIN INSENSITIVE 2):** A plant receptor protein involved in seed germination and seedling development.
- **COX-2 (Cyclooxygenase-2):** An enzyme that plays a key role in inflammation and is a target for nonsteroidal anti-inflammatory drugs (NSAIDs) and specific COX-2 inhibitors.
- **Synthetic Cannabinoids:** In some contexts, "K2" is used as a street name for a class of synthetic cannabinoids.
- **Potassium 2-chlorobutanoate:** A chemical compound with the molecular formula  $C_4H_6ClKO_2$ , for which no in vitro studies under the name "**KC02**" were found.

- Non-scientific references: The term "KC-02" also refers to a model of an airsoft rifle.

Without a clear identification of "**KC02**" as a specific molecule, drug, or treatment modality, it is impossible to provide accurate and reliable information regarding its in vitro treatment concentrations, experimental protocols, or associated signaling pathways.

For researchers, scientists, and drug development professionals seeking information on a particular compound, the precise and accurate naming is paramount. In the absence of such clarity for "**KC02**," the creation of detailed and factual application notes and protocols cannot be responsibly undertaken.

We urge the requesting party to verify the correct name or designation of the compound of interest to enable a thorough and accurate literature search and the subsequent generation of the requested scientific documentation.

- To cite this document: BenchChem. [Unraveling "KC02": A Case of Ambiguous Identity in Scientific Literature]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1191989#kc02-treatment-concentration-for-in-vitro-studies\]](https://www.benchchem.com/product/b1191989#kc02-treatment-concentration-for-in-vitro-studies)

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)